

N-Isopropyl-4-nitrobenzenesulfonamide: A Technical Overview for the Research Community

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Compound of Interest

Compound Name: *N-Isopropyl-4-nitrobenzenesulfonamide*

Cat. No.: *B1348438*

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This technical guide serves as a foundational resource for researchers, chemists, and professionals in drug development interested in the properties and synthesis of **N-Isopropyl-4-nitrobenzenesulfonamide**. This document provides a summary of its chemical and physical characteristics, a detailed synthesis protocol, and outlines its current status as a research chemical.

Chemical and Physical Properties

N-Isopropyl-4-nitrobenzenesulfonamide is a sulfonamide derivative characterized by the presence of an isopropyl group and a nitro group attached to the benzenesulfonamide core. While extensive biological data is not publicly available, its structural motifs are common in medicinal chemistry, suggesting its potential as a scaffold for further chemical exploration.

Below is a table summarizing the key physicochemical properties of this compound.

Property	Value	Source
CAS Number	23530-48-5	Chemical Abstracts Service
Molecular Formula	C ₉ H ₁₂ N ₂ O ₄ S	
Molecular Weight	244.27 g/mol	
Appearance	Solid (predicted)	
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Soluble in organic solvents (predicted)	

Synthesis Protocol

The synthesis of **N-Isopropyl-4-nitrobenzenesulfonamide** can be achieved through the reaction of 4-nitrobenzenesulfonyl chloride with isopropylamine. This nucleophilic substitution reaction is a common method for the formation of sulfonamides.

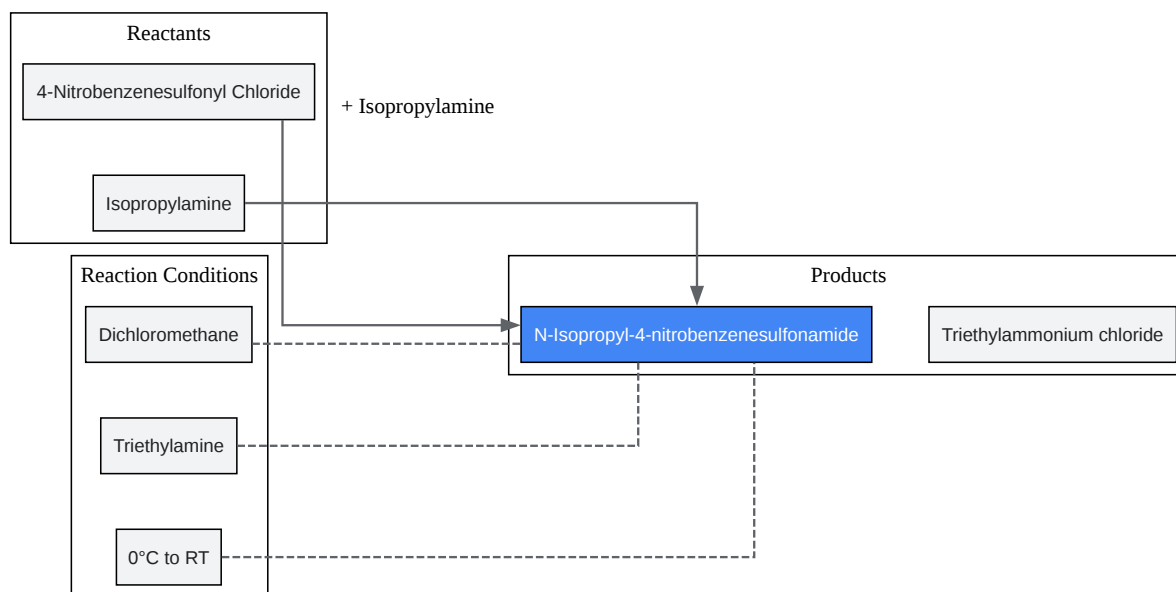
Experimental Protocol: Synthesis of N-Isopropyl-4-nitrobenzenesulfonamide

Materials:

- 4-Nitrobenzenesulfonyl chloride
- Isopropylamine
- Triethylamine (or another suitable base)
- Dichloromethane (or another suitable aprotic solvent)
- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware and purification apparatus

Procedure:

- In a round-bottom flask, dissolve isopropylamine (1.1 equivalents) and triethylamine (1.2 equivalents) in anhydrous dichloromethane.
- Cool the solution to 0 °C in an ice bath.
- Slowly add a solution of 4-nitrobenzenesulfonyl chloride (1.0 equivalent) in anhydrous dichloromethane to the cooled amine solution with constant stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and continue stirring for 4-6 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, wash the reaction mixture sequentially with 1 M HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude **N-Isopropyl-4-nitrobenzenesulfonamide** by recrystallization or column chromatography.



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A flowchart illustrating the synthesis of **N-Isopropyl-4-nitrobenzenesulfonamide**.

Biological Activity and Research Applications

As of the date of this publication, there is a notable absence of publicly available data on the biological activity, mechanism of action, and specific research applications of **N-Isopropyl-4-nitrobenzenesulfonamide**. While the sulfonamide moiety is a well-known pharmacophore present in numerous antibacterial, and other therapeutic agents, the specific biological profile of this compound remains to be elucidated.

The nitrobenzene group is often utilized in medicinal chemistry as a precursor for the corresponding aniline derivative, which can then be further functionalized. It is plausible that **N-**

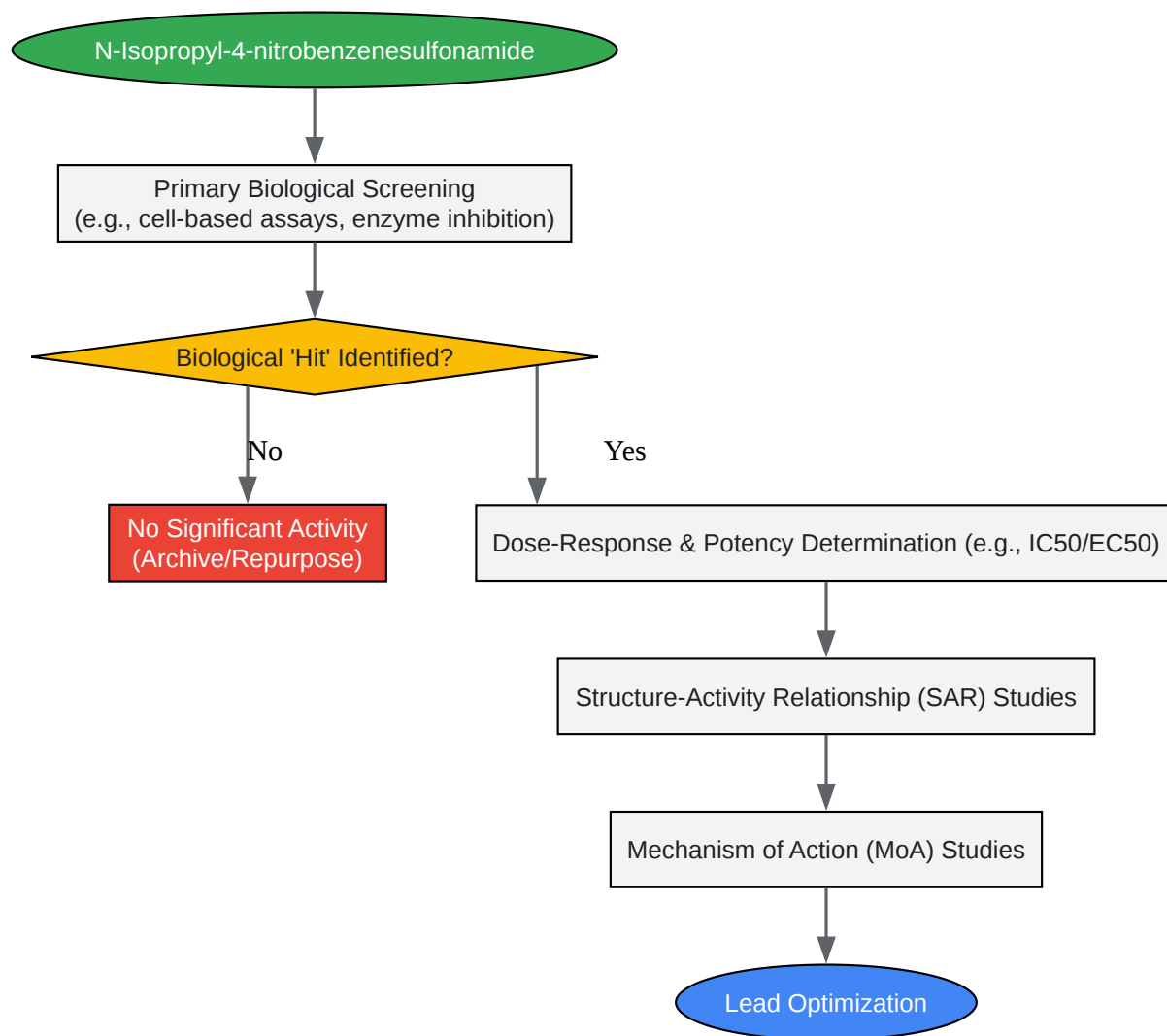
Isopropyl-4-nitrobenzenesulfonamide could serve as an intermediate in the synthesis of more complex molecules for biological screening.

Future Directions

The lack of biological data for **N-Isopropyl-4-nitrobenzenesulfonamide** presents an opportunity for the research community. Future investigations could focus on:

- **Screening for Biological Activity:** Evaluating the compound against various biological targets, such as enzymes, receptors, and microbial strains.
- **Structure-Activity Relationship (SAR) Studies:** Synthesizing and testing analogs to understand the contribution of the isopropyl and nitro groups to any observed activity.
- **Mechanism of Action Studies:** If biological activity is identified, elucidating the molecular mechanism by which the compound exerts its effects.

The following diagram outlines a potential workflow for the initial biological investigation of this research chemical.



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A proposed workflow for the biological evaluation of **N-Isopropyl-4-nitrobenzenesulfonamide**.

Conclusion

N-Isopropyl-4-nitrobenzenesulfonamide is a readily synthesizable compound whose biological potential is yet to be explored. This guide provides the essential chemical information

and a synthetic protocol to enable further investigation by the scientific community. The absence of biological data highlights a clear opportunity for novel research and discovery.

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